

L-Iditol: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *L-Iditol*

Cat. No.: *B1674375*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety data and handling precautions for **L-Iditol**. The information is intended to support researchers, scientists, and drug development professionals in the safe and effective use of this compound. Given the limited availability of specific toxicological data for **L-Iditol**, this guide incorporates data from the closely related and structurally similar sugar alcohols, D-sorbitol and D-mannitol, to provide a conservative and comprehensive safety profile. All data presented is for informational purposes and should be supplemented by a thorough review of the most current Safety Data Sheet (SDS) from your supplier and internal safety protocols.

Chemical and Physical Properties

A foundational understanding of the chemical and physical properties of **L-Iditol** is essential for its safe handling and use in experimental settings.

Property	Value	Reference
Chemical Name	(2S,3R,4R,5S)-hexane-1,2,3,4,5,6-hexol	N/A
Molecular Formula	C ₆ H ₁₄ O ₆	N/A
Molecular Weight	182.17 g/mol	N/A
CAS Number	488-45-9	N/A
Appearance	White crystalline solid	N/A
Melting Point	77 °C	N/A
Boiling Point	235.55°C (rough estimate)	N/A
Solubility	Soluble in water	N/A

Hazard Identification and GHS Classification

The classification of **L-Iditol** under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals presents some inconsistencies across different suppliers. While some sources do not classify it as hazardous, others provide the following classifications. It is prudent to handle **L-Iditol** with the assumption of the higher hazard classification until more definitive data is available.

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Aquatic Toxicity	Category 1	H400: Very toxic to aquatic life
Chronic Aquatic Toxicity	Category 1	H410: Very toxic to aquatic life with long-lasting effects

Signal Word: Warning

Hazard Pictograms:

-  alt text

-  alt text

Precautionary Statements:

- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P273: Avoid release to the environment.
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P330: Rinse mouth.
- P391: Collect spillage.
- P501: Dispose of contents/container to an approved waste disposal plant.

Toxicological Data

Direct experimental toxicological data for **L-Iditol** is limited. The available information is an estimated Acute Toxicity Estimate (ATE) for oral and dermal routes. To provide a more complete picture, this section includes data for the surrogate compounds D-sorbitol and D-mannitol.

Substance	Test	Species	Route	Value	Reference
L-Iditol	ATE	-	Oral	>2000 mg/kg	[1]
L-Iditol	ATE	-	Dermal	>2000 mg/kg	[1]
D-Sorbitol	LD50	Rat	Oral	15,900 mg/kg	[2]
D-Sorbitol	LD50	Rat	Oral	>18,000 mg/kg	[3]
D-Mannitol	LD50	Rat	Oral	13,500 mg/kg	[4]
D-Mannitol	LD50	Mouse	Oral	22,000 mg/kg	[5]

Based on the data from surrogate compounds, **L-Iditol** is expected to have low acute oral toxicity.

Handling Precautions and Personal Protective Equipment (PPE)

Adherence to proper handling procedures and the use of appropriate personal protective equipment are critical to minimizing exposure and ensuring laboratory safety.

Engineering Controls

- Work in a well-ventilated area. If dusts are generated, use a fume hood or other local exhaust ventilation.
- Ensure an eyewash station and safety shower are readily accessible.

Personal Protective Equipment

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory Protection: If dust is generated and engineering controls are not sufficient, a NIOSH-approved particulate respirator is recommended.

General Hygiene Measures

- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.
- Handle in accordance with good industrial hygiene and safety practice.

First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial.

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.

- In Case of Skin Contact: Wash off with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops.
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Accidental Release Measures

Prompt and safe cleanup of spills is necessary to prevent contamination and exposure.

- Personal Precautions: Use personal protective equipment. Avoid dust formation.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let product enter drains.
- Methods for Cleaning Up: Sweep up and shovel. Keep in suitable, closed containers for disposal.

Fire Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards Arising from the Chemical: Carbon oxides may be formed during combustion.
- Protective Equipment for Firefighters: Wear self-contained breathing apparatus for firefighting if necessary.

Stability and Reactivity

- Reactivity: No data available.
- Chemical Stability: Stable under recommended storage conditions.

- Possibility of Hazardous Reactions: No data available.
- Conditions to Avoid: No data available.
- Incompatible Materials: Strong oxidizing agents.
- Hazardous Decomposition Products: Under fire conditions, may decompose to form carbon oxides.

Ecological Information

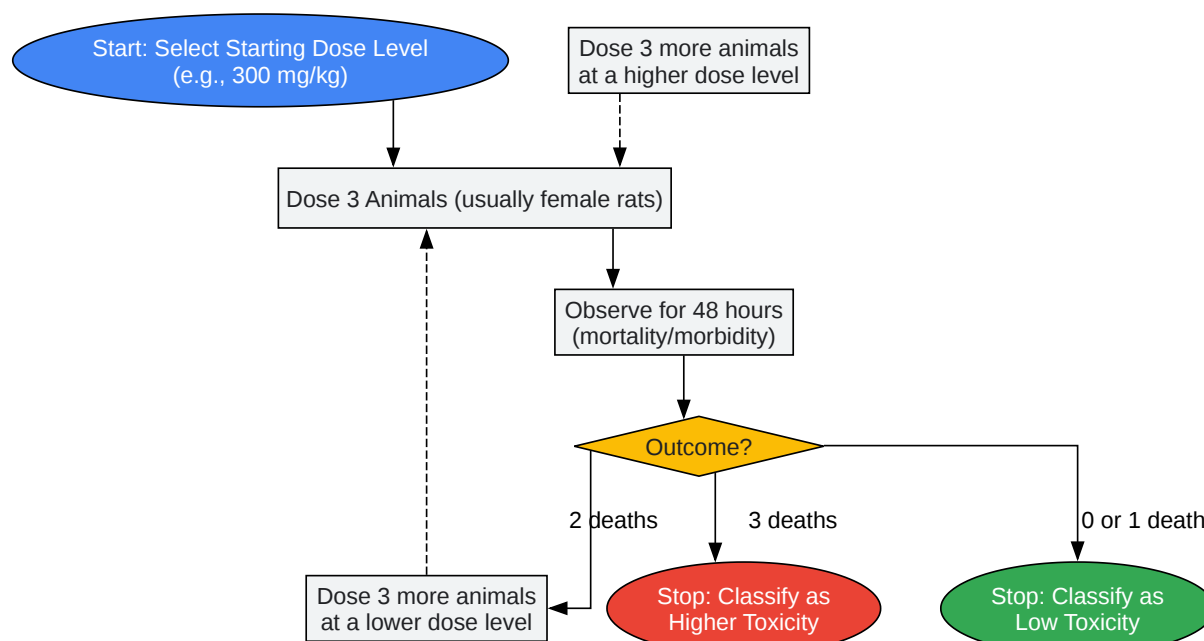
The environmental fate and ecotoxicity of **L-Iditol** are not well-documented. One supplier classifies it as very toxic to aquatic life with long-lasting effects[3]. However, no specific ecotoxicity data (e.g., LC50 for fish, EC50 for daphnia) is readily available. Data for surrogate compounds is also limited, with D-sorbitol being described as not regarded as dangerous for the environment and readily biodegradable[3]. Given the conflicting information, it is crucial to prevent the release of **L-Iditol** into the environment.

Experimental Protocols

The determination of acute oral toxicity, such as the LD50 value, is typically conducted following standardized guidelines from the Organisation for Economic Co-operation and Development (OECD).

OECD Test Guideline 423: Acute Toxic Class Method

This method is a stepwise procedure using a small number of animals per step to classify a substance into a toxicity class.



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OECD Test Guideline 423 Workflow

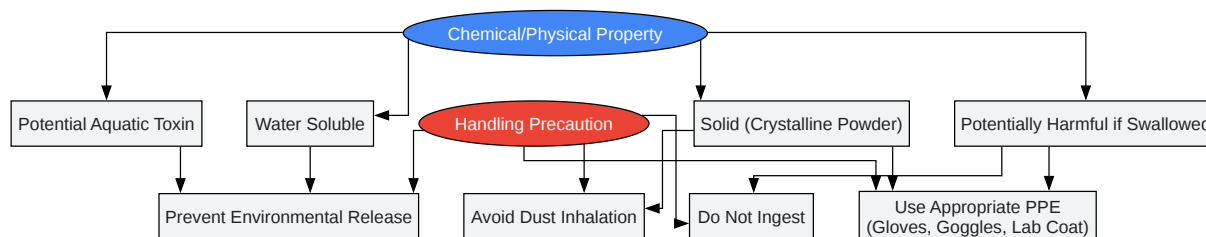
Signaling Pathways

L-Iditol is metabolized in a variety of organisms through the action of **L-iditol 2-dehydrogenase**. This enzyme is part of the sorbitol-aldose reductase pathway and plays a role in fructose and mannose metabolism.

Metabolic Conversion of **L-Iditol** to L-Sorbose

Logical Relationships

The relationship between the chemical properties of **L-Iditol** and the necessary handling precautions can be visualized as follows:



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Relationship between Properties and Precautions

Disclaimer: This document is intended for informational purposes only and does not constitute a legal or certified safety guide. Always refer to the Safety Data Sheet provided by the manufacturer and follow all applicable local, state, and federal regulations.

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